Application Note: Target Identification for Propan-2-yl 2-hydroxypyridine-4-carboxylate

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Compound of Interest	
Compound Name:	*Propan-2-yl 2-hydroxypyridine-4-carboxylate*
CAS No.:	*1423025-03-9*
Cat. No.:	*B1377149*

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Executive Summary & Chemical Biology Context

Propan-2-yl 2-hydroxypyridine-4-carboxylate (hereafter Compound A-iPr) acts as a cell-permeable prodrug.

- Mechanism: The isopropyl ester masks the polar carboxylate, facilitating passive diffusion across the cell membrane. Intracellular esterases hydrolyze Compound A-iPr into its active free-acid form (Compound A-Acid).
- Binding Mode:Compound A-Acid functions as a bidentate iron chelator, mimicking the cofactor 2-oxoglutarate (2-OG) within the catalytic pocket of oxygenases.
- Tautomerism: The scaffold exists in equilibrium between 2-hydroxypyridine and 2-pyridone forms, with the pyridone form typically dominating in physiological solution and driving metal coordination.

Target ID Workflow Overview

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The following workflow validates the compound's conversion, binding, and functional impact.



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Figure 1: Integrated Target Identification Pipeline. From phenotypic hit to validated mechanism.

Phase 1: In Silico Target Prediction (Molecular Docking)

Before wet-lab validation, confirm that the hydrolyzed free acid fits the catalytic pocket of the predicted target (PHD2).

Protocol A: Molecular Docking Setup

Objective: Visualize the bidentate coordination of the active acid to the active site Fe(II).

- Protein Prep: Retrieve the crystal structure of Human PHD2 (e.g., PDB: 2G19). Remove the native ligand (N-oxalylglycine or 2-OG) but retain the active site Iron (Fe).
- Ligand Prep:
  - Model Compound A-Acid (2-hydroxypyridine-4-carboxylic acid).
  - Generate tautomers; prioritize the 2-pyridone tautomer.
  - Set the carboxylic acid to deprotonated state (

).
- Docking Constraints: Define a pharmacophore constraint requiring the ligand to coordinate the Fe(II) ion (distance < 2.5 Å).
- Analysis: Look for the "2-His-1-Carboxylate" facial triad coordination. The pyridine nitrogen and the 2-oxygen (carbonyl of pyridone) or the carboxylate should coordinate the iron.

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Phase 2: Prodrug Activation (Metabolic Stability)

Critical Step: Many target ID campaigns fail because they screen the ester against the purified enzyme. The ester will likely be inactive in vitro because it lacks the free carboxylate required for iron chelation. You must prove cellular conversion.

Protocol B: Intracellular Esterase Conversion Assay

Objective: Quantify the conversion of A-iPr to A-Acid in cell lysate.

Materials:

- HeLa or Hep3B cell lysate (1 mg/mL protein).
- Compound A-iPr (10 mM DMSO stock).
- LC-MS/MS system.

Procedure:

- Incubation: Dilute Compound A-iPr to 10 µM in cell lysate (PBS buffer, pH 7.4).
- Time Course: Incubate at 37°C. Aliquot samples at 0, 15, 30, 60, and 120 minutes.
- Quenching: Add 3 volumes of ice-cold acetonitrile containing internal standard (e.g., Tolbutamide) to precipitate proteins.
- Analysis: Centrifuge (10,000 x g, 10 min). Inject supernatant into LC-MS.
- Monitoring: Monitor MRM transitions for both the Parent (Ester) and Metabolite (Acid).
    - Success Criterion: >50% conversion to Free Acid within 60 minutes.

Phase 3: Target Engagement (CETSA)

The Cellular Thermal Shift Assay (CETSA) confirms that the compound binds the target inside the living cell (or lysate), stabilizing it against heat denaturation.

Protocol C: Isothermal Dose-Response CETSA (ITDR)

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Objective: Determine the concentration required to stabilize PHD2.

Reagents:

- Antibody: Anti-PHD2 (e.g., Cell Signaling Tech #4835).
- Cells: Hep3B or HeLa.

Step-by-Step:

- Treatment: Treat intact cells with increasing concentrations of Compound A-iPr (0.1, 1, 10, 50, 100 µM) for 2 hours.
  - Note: We treat intact cells to allow esterase hydrolysis.
- Harvest: Wash cells with PBS; resuspend in kinase buffer supplemented with protease inhibitors.
- Heating: Aliquot cell suspension into PCR tubes. Heat to the aggregation temperature (

) of PHD2 (typically ~52°C, but must be determined experimentally) for 3 minutes.
- Cooling: Cool to 25°C for 3 minutes.
- Lysis: Add NP-40 (0.8% final) and perform 3 freeze-thaw cycles (liquid nitrogen / 37°C) to lyse cells.
- Separation: Centrifuge at 20,000 x g for 20 mins at 4°C to pellet denatured/aggregated proteins.
- Detection: Analyze the soluble supernatant via Western Blot for PHD2.
- Result: As concentration increases, the soluble PHD2 band intensity should increase (stabilization).

Phase 4: Functional Validation (HIF Stabilization)

If the compound inhibits PHD2, the substrate (HIF-1

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) should escape degradation and accumulate.[1]

Protocol D: HIF-1 Western Blotting

Objective: Confirm downstream functional consequence of target inhibition.

Procedure:

- Seeding: Seed Hep3B cells (3 x 10^5 cells/well) in 6-well plates.
- Dosing: Treat with Compound A-iPr (10, 50, 100 µM) for 4–6 hours.
  - Positive Control: Dimethyloxalylglycine (DMOG) or Roxadustat (10 µM).
  - Negative Control: DMSO (0.1%).
- Lysis: Lyse rapidly using Urea/SDS buffer (HIF-1

  degrades rapidly in non-denaturing buffers).
- Blotting: Immunoblot for HIF-1

  (approx. 120 kDa).
- Outcome: A dose-dependent appearance of the HIF-1

  band confirms PHD inhibition.

Mechanism of Action Diagram

The following diagram illustrates the validated mechanism: prodrug entry, bio-activation, and competition with 2-OG at the PHD2 active site.

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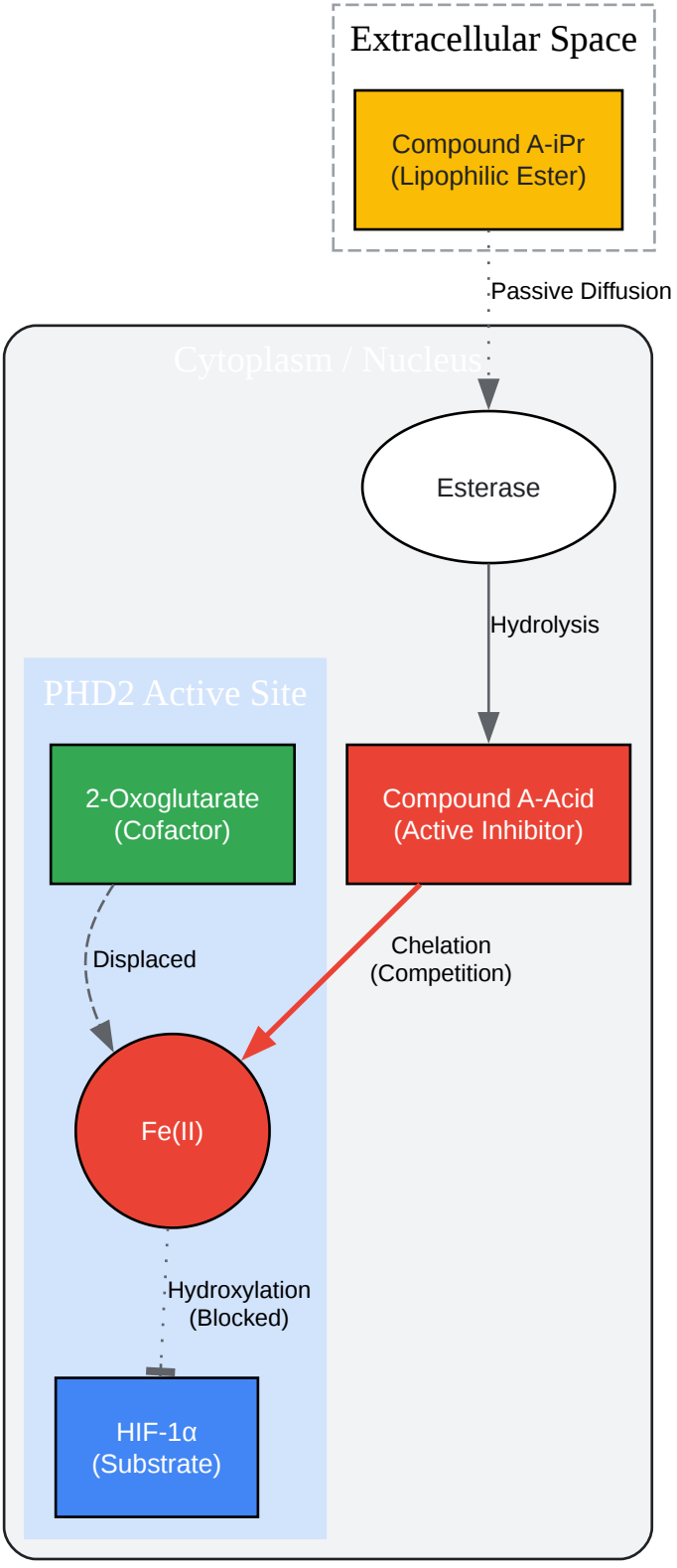

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Figure 2: Mechanism of Action. The isopropyl ester acts as a delivery vehicle; the free acid inhibits the enzyme by chelating the active site iron.

Data Summary & Interpretation

Assay	Readout	Expected Result (Valid Target)	Interpretation
Docking	Binding Energy / Pose	Score < -7.0 kcal/mol; Fe(II) chelation.	Scaffold is geometrically compatible with PHD2.
LC-MS Stability	[Parent] vs [Metabolite]	Rapid decrease of Ester; increase of Acid.	Prodrug strategy is effective in chosen cell line.
CETSA	Protein Aggregation	Thermal stabilization of PHD2 band.	Physical binding occurs in the cellular environment.
Western Blot	HIF-1 Levels	Dose-dependent accumulation of HIF-1 .	Binding leads to functional enzyme inhibition.

References

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